

# Proper Disposal of DSA8 (N-Deshydroxyethyl Dasatinib-d8)

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## Compound of Interest

Compound Name: *dsa8*

Cat. No.: *B1663357*

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This document provides essential safety and logistical information for the proper disposal of **DSA8** (N-Deshydroxyethyl Dasatinib-d8), a metabolite of the kinase inhibitor Dasatinib. The following procedures are designed for researchers, scientists, and drug development professionals to ensure safe handling and disposal in a laboratory setting.

## Immediate Safety and Handling Precautions

Before initiating any disposal procedures, it is critical to be aware of the hazards associated with **DSA8**. According to its Safety Data Sheet (SDS), this compound presents the following risks:

- Acute Toxicity: Harmful if swallowed.
- Skin and Eye Irritation: Causes skin irritation and serious eye irritation.
- Respiratory Irritation: May cause respiratory irritation.
- Reproductive Toxicity: Suspected of damaging fertility or the unborn child.

Always handle **DSA8** in a designated area, such as a chemical fume hood, while wearing appropriate Personal Protective Equipment (PPE), including a lab coat, safety goggles, and chemical-resistant gloves.

## DSA8 (N-Deshydroxyethyl Dasatinib-d8) Properties

For proper handling and disposal, understanding the physical and chemical properties of **DSA8** is essential. The table below summarizes the available data.

Property	Value
CAS Number	1189998-96-6
Molecular Formula	C <sub>20</sub> H <sub>22</sub> ClN <sub>7</sub> OS
Appearance	White to Off-White Solid
Melting Point	>300°C
Solubility	DMSO (Slightly), Methanol (Slightly)

## Experimental Protocol for Disposal of DSA8

The following step-by-step protocol outlines the recommended procedure for the disposal of **DSA8** waste. This protocol is based on general guidelines for hazardous chemical waste disposal in a laboratory setting.

### Materials:

- Designated hazardous waste container (chemically compatible, leak-proof, with a secure lid)
- Hazardous waste labels
- Personal Protective Equipment (PPE): lab coat, safety goggles, chemical-resistant gloves
- Chemical fume hood
- Waste logbook

### Procedure:

- Waste Segregation:
  - Do not mix **DSA8** waste with other waste streams unless compatibility has been confirmed.

- Collect all solid waste (e.g., contaminated gloves, weigh paper, pipette tips) and liquid waste (e.g., unused solutions, rinsates) in separate, appropriately labeled hazardous waste containers.
- Container Management:
  - Use a waste container that is in good condition and compatible with **DSA8** and any solvents used.
  - Keep the waste container securely closed at all times, except when adding waste.
  - Store the waste container in a designated, well-ventilated satellite accumulation area away from general laboratory traffic.
- Labeling:
  - Affix a hazardous waste label to the container as soon as the first piece of waste is added.
  - The label must include:
    - The words "Hazardous Waste"
    - The full chemical name: "N-Deshydroxyethyl Dasatinib-d8" (avoiding abbreviations like "**DSA8**")
    - The concentration and composition of the waste
    - The date accumulation started
    - The specific hazards (e.g., "Toxic," "Irritant")
- Disposal of Empty Containers:
  - A container that has held **DSA8** is not considered empty until it has been triple-rinsed.
  - The first rinse should be with a solvent capable of dissolving **DSA8** (e.g., methanol, DMSO), and this rinsate must be collected as hazardous waste.
  - Subsequent rinses should also be collected as hazardous waste.

- After triple-rinsing, deface or remove the original label and dispose of the container according to your institution's guidelines for non-hazardous lab glass or plastic.
- Requesting Waste Pickup:
  - Once the waste container is full, or if it has been in accumulation for the maximum time allowed by your institution (typically 90 days), arrange for its collection by your institution's Environmental Health and Safety (EHS) department.
  - Complete any necessary waste pickup forms as required by your EHS office.

## Disposal Workflow

The following diagram illustrates the logical workflow for the proper disposal of **DSA8** waste.



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Caption: Workflow for the safe disposal of **DSA8** hazardous waste.

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